

Comparison of DMF Isotopologues and Their Applications

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Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

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The table below summarizes the key features and research applications of different DMF isotopologues based on the search results.

Isotopologue	Key Characteristics	Primary Research Applications	Key Findings / Performance Data
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| **DMF-d7** (Deuterated) | Hydrogen atoms replaced with deuterium ([1]) | - Perovskite solar cells (CsPbI3) [1]

- Metabolic toxicity studies [2] | - **Solar Cells**: Power conversion efficiency increased to **18.55%** for optimized device [1].
- **Metabolism**: Exhibits a **Kinetic Deuterium Isotope Effect (KDIE)**, slowing its metabolic oxidation via cytochrome P450 2E1 [2]. | | **N,N-Dimethyl-13C2-formamide** (13C-labeled) | Two carbon atoms are 13C isotopes ([3]) | - **Inferred**: NMR spectroscopy, metabolic tracing (specific studies not found in search results) | - **Data from direct studies not available** in the current search results. |

Detailed Experimental Protocols

Here are the methodologies used in key studies on DMF-d7, which illustrate how isotope effects are investigated in practice.

Enhancing Perovskite Solar Cell Efficiency [1]

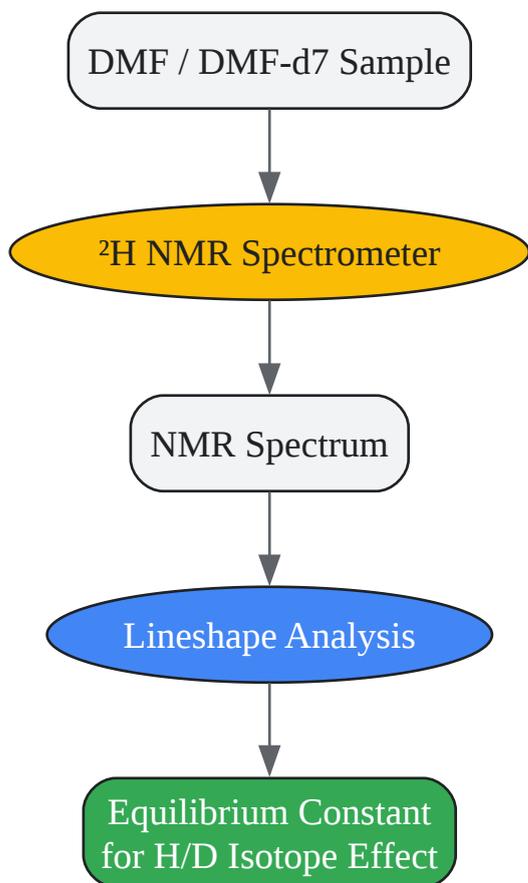
- **Objective:** To investigate the effect of DMF-d7 on the quality and performance of CsPbI3 perovskite solar cells.
- **Methodology:**
 - **Precursor Solution Preparation:** DMF-d7 was introduced as an additive into the CsPbI3 precursor solution.
 - **Film Fabrication:** The solution was processed into thin films and annealed.
 - **Device Fabrication & Testing:** Solar cell devices were constructed and their **Power Conversion Efficiency (PCE)** was measured.
 - **Film Characterization:** The resulting films were analyzed using techniques to determine structure, morphology, and component homogeneity.
- **Key Measurement:** The primary quantitative performance metric was the **PCE (%)** of the finalized solar cell device.

Investigating Metabolic Toxicity [2]

- **Objective:** To determine the Kinetic Deuterium Isotope Effect (KDIE) on the metabolism of DMF.
- **Methodology:**
 - **In Vitro Incubation:** DMF and its deuterated isotopolog ($[2H_6]DMF$) were incubated with rat liver microsomes (which contain the cytochrome P450 2E1 enzyme).
 - **Product Analysis:** The formation of metabolic products from each compound was quantified.
 - **Kinetic Calculation:** The KDIE was determined in multiple ways, including a **noncompetitive intermolecular KDIE**, calculated as the ratio of V_{max} for DMF to V_{max}/K_m for $[2H_6]DMF$.
- **Key Measurement:** The magnitude of the **KDIE value**, which indicates how much slower the deuterated compound is metabolized compared to the protiated form.

Visualizing the Deuterium Isotope Effect in Metabolism and NMR

The following diagrams illustrate the core concepts behind the deuterium isotope effects discussed in the research.



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Key Insights and Research Implications

- **Deuterium vs. Carbon-13 Effects:** The studies highlight a clear functional difference. The **kinetic isotope effect (KIE)** from deuterium substitution (DMF-d7) directly slows down reaction rates in metabolism and alters molecular interactions in material science [1] [2]. The effect of ¹³C labeling is typically more subtle, primarily useful as a tracer without significantly altering reaction kinetics.
- **Mechanistic Studies are Key:** Both applied solar cell research and fundamental metabolic studies emphasize the importance of understanding the mechanism. The value of DMF-d7 lies not just in observing improved performance, but in using the isotope effect as a tool to probe and understand underlying processes like coordination chemistry [1] and enzymatic pathways [2].

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References

1. Deuterated N,N-dimethylformamide (DMF-d7) as an ... [pubs.rsc.org]
2. Investigation of the mechanistic basis of N , N - dimethylformamide ... [semanticscholar.org]
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